

WAY-213613 Protocol for In Vitro Studies: Application Notes

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Compound of Interest

Compound Name: WAY-213613

Cat. No.: B1683084

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Introduction

WAY-213613 is a potent and selective non-substrate inhibitor of the Excitatory Amino Acid Transporter 2 (EAAT2), also known as Glutamate Transporter 1 (GLT-1).[1][2][3] EAAT2 is the primary transporter responsible for clearing the excitatory neurotransmitter glutamate from the synaptic cleft in the central nervous system.[4] Its dysfunction is implicated in various neurological disorders characterized by excitotoxicity. **WAY-213613** serves as a critical pharmacological tool for investigating the role of EAAT2 in both physiological and pathological conditions. These application notes provide detailed protocols for the in vitro characterization of **WAY-213613**.

Mechanism of Action

WAY-213613 acts as a competitive inhibitor of glutamate uptake by EAAT2.[5] It binds to the transporter but is not translocated across the membrane, thereby blocking the reuptake of glutamate from the extracellular space.[6] This inhibition leads to an increase in the extracellular concentration of glutamate, making **WAY-213613** a valuable tool for studying the consequences of impaired glutamate homeostasis.

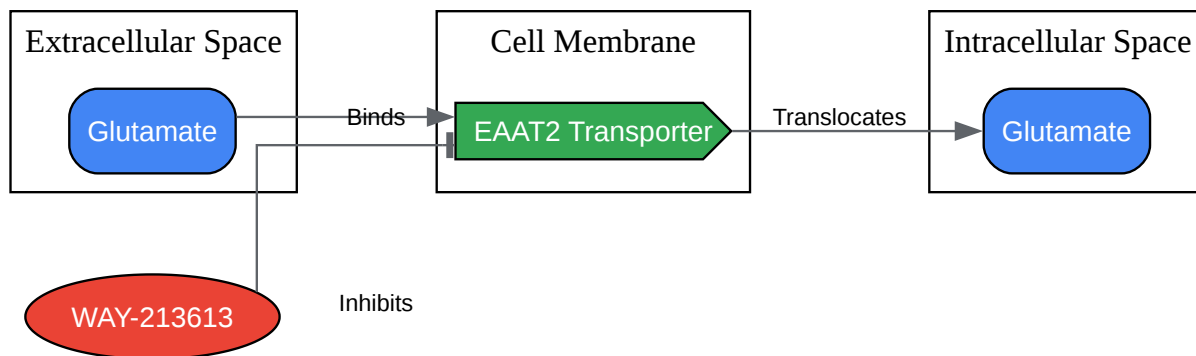
Data Presentation: Quantitative Analysis of WAY-213613 Activity

The inhibitory potency and selectivity of **WAY-213613** have been quantified in various in vitro systems. The following table summarizes key quantitative data for easy comparison.

Parameter	Transporter	Cell System/Preparation	Value	Reference
IC50	human EAAT1	HEK Cells	5004 nM	[7][8][9]
human EAAT2	HEK Cells	85 nM	[1][7][8][9]	
human EAAT3	HEK Cells	3787 nM	[7][8][9]	
human EAAT1	Oocytes	48 µM	[7][8]	
human EAAT2	Oocytes	0.13 µM	[7][8]	
human EAAT3	Oocytes	4.0 µM	[7][8]	
Ki	EAAT2	Rat Brain Synaptosomes	15 nM (at 3 nM L-[³ H]glutamate)	[5][7][8]
EAAT2	Rat Brain Synaptosomes	41 nM (at 30 nM L-[³ H]glutamate)	[5][7][8]	
EAAT2	Rat Brain Synaptosomes	55 nM (at 300 nM L-[³ H]glutamate)	[5][7][8]	

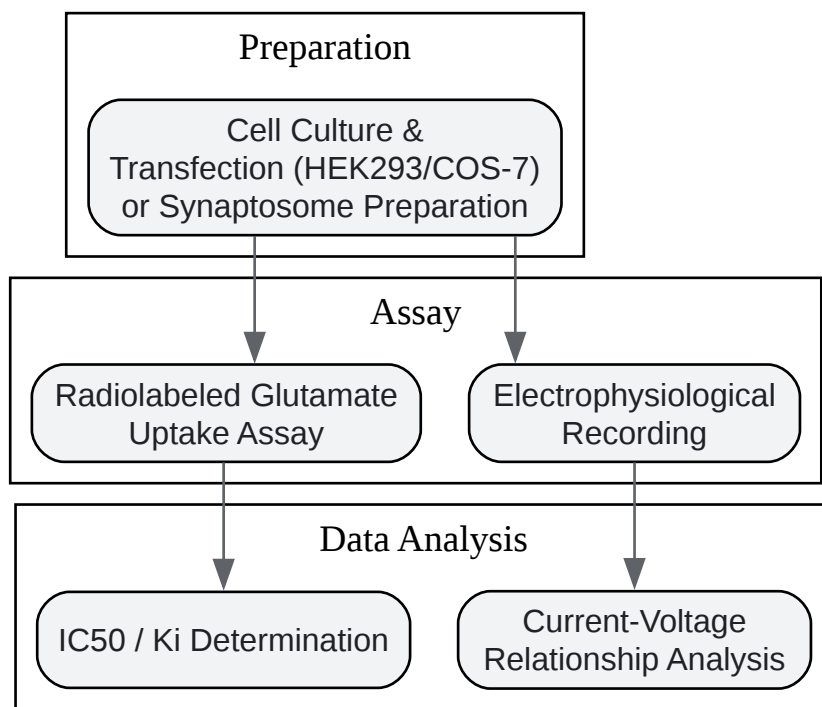
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway affected by **WAY-213613** and a general workflow for its in vitro characterization.



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Inhibition of EAAT2-mediated glutamate uptake by **WAY-213613**.



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